

# "CAS number and molecular structure of Methyl 1,3-dimethylpyrrolidine-3-carboxylate"

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## Compound of Interest

Compound Name: *Methyl 1,3-dimethylpyrrolidine-3-carboxylate*

Cat. No.: *B175068*

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## Technical Guide: Methyl 1,3-dimethylpyrrolidine-3-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **Methyl 1,3-dimethylpyrrolidine-3-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and organic synthesis. Due to the limited availability of direct experimental data for this specific molecule, this guide outlines its core properties based on its immediate precursor and proposes a standard synthetic protocol.

## Core Compound Identification

**Methyl 1,3-dimethylpyrrolidine-3-carboxylate** is the methyl ester derivative of 1,3-Dimethylpyrrolidine-3-carboxylic acid. The precursor acid is documented and commercially available, providing a clear and viable route to the target ester.

Precursor: 1,3-Dimethylpyrrolidine-3-carboxylic acid

- CAS Numbers: 912771-28-9, 837392-62-8[1][2]
- Molecular Formula: C<sub>7</sub>H<sub>13</sub>NO<sub>2</sub>[3]

- Molecular Weight: 143.18 g/mol [3]

## Quantitative Data

The following table summarizes the calculated physicochemical properties of the target compound, **Methyl 1,3-dimethylpyrrolidine-3-carboxylate**. These values are derived from the molecular structure and the properties of its carboxylic acid precursor.

Property	Value	Notes
Molecular Formula	C <sub>8</sub> H <sub>15</sub> NO <sub>2</sub>	Calculated
Molecular Weight	157.21 g/mol	Calculated
IUPAC Name	Methyl 1,3-dimethylpyrrolidine-3-carboxylate	Systematic Name
Canonical SMILES	<chem>CN1CC(C)(C1)C(=O)OC</chem>	Structure-based representation
Physical State	Expected to be a liquid or low-melting solid	Inferred from similar small molecule esters

## Proposed Experimental Protocol: Synthesis

A viable and standard method for the synthesis of **Methyl 1,3-dimethylpyrrolidine-3-carboxylate** is the Fischer esterification of its corresponding carboxylic acid.[4][5][6][7] This reaction involves treating the carboxylic acid with an excess of methanol in the presence of a strong acid catalyst.

Reaction: Fischer-Speier Esterification

Objective: To synthesize **Methyl 1,3-dimethylpyrrolidine-3-carboxylate** from 1,3-Dimethylpyrrolidine-3-carboxylic acid.

Materials:

- 1,3-Dimethyl-pyrrolidine-3-carboxylic acid
- Methanol (reagent grade, anhydrous)

- Sulfuric acid (concentrated, 98%)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Dichloromethane or diethyl ether

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 1,3-Dimethyl-pyrrolidine-3-carboxylic acid in a large excess of methanol (e.g., 20-50 equivalents).
- **Catalyst Addition:** While stirring, carefully add a catalytic amount of concentrated sulfuric acid (approximately 5% of the moles of the carboxylic acid) to the methanolic solution. The addition should be done slowly as it is an exothermic process.
- **Reflux:** Heat the reaction mixture to reflux and maintain this temperature for 4-12 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Workup - Neutralization:** After the reaction is complete, allow the mixture to cool to room temperature. Carefully neutralize the excess acid by slowly adding a saturated solution of sodium bicarbonate until effervescence ceases.
- **Extraction:** Remove the bulk of the methanol under reduced pressure using a rotary evaporator. To the remaining aqueous residue, add dichloromethane or diethyl ether and transfer to a separatory funnel. Extract the aqueous layer two more times with the organic solvent.
- **Washing and Drying:** Combine the organic extracts and wash them with brine. Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.

- Purification: Filter off the drying agent and concentrate the organic solution under reduced pressure to obtain the crude **Methyl 1,3-dimethylpyrrolidine-3-carboxylate**. The product can be further purified by vacuum distillation or column chromatography if necessary.

## Molecular Structure Visualization

The following diagram illustrates the two-dimensional chemical structure of **Methyl 1,3-dimethylpyrrolidine-3-carboxylate**.

Caption: 2D structure of **Methyl 1,3-dimethylpyrrolidine-3-carboxylate**.

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## References

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